An In-depth Technical Guide to Indole-3-Acetic Acid (C10H9NO2)

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Compound of Interest

Compound Name:	*3-(2-Oxopropoxy)benzonitrile*
CAS No.:	*18859-29-5*
Cat. No.:	*B096723*

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Introduction: Beyond the Growth Hormone - Unveiling the Multifaceted Nature of Indole-3-Acetic Acid

Indole-3-acetic acid (IAA), a heterocyclic compound with the molecular formula C10H9NO2, is unequivocally the most ubiquitous and physiologically active auxin in the plant kingdom.[1][2] Its canonical role as a principal phytohormone, orchestrating plant growth and development, has been the subject of extensive research.[1][3] However, the scientific narrative of IAA is rapidly evolving, extending far beyond the confines of botany. Emerging evidence has illuminated its significant interactions within mammalian systems, presenting a compelling case for its investigation in pharmacology and drug development. This guide provides a comprehensive technical overview of Indole-3-acetic acid, delving into its fundamental properties, synthesis, biological significance, and the experimental methodologies crucial for its study.

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Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical properties of IAA is paramount for its effective application in research and development.

Table 1: Physicochemical Properties of Indole-3-Acetic Acid

Property	Value	Source
Molecular Formula	C10H9NO2	[1][4]
Molar Mass	175.187 g·mol−1	[1]
Appearance	White to tan crystalline solid	[1][5]
Melting Point	168 to 170 °C (334 to 338 °F; 441 to 443 K)	[1]
Solubility	Insoluble in water; Soluble in polar organic solvents like ethanol (up to 50 mg/mL), methanol, DMSO, and sparingly in chloroform.[1][5]	[1][5]
pKa	Data available in IUPAC Digitized pKa Dataset	[2]
LogP	1.41	[2]

Spectroscopic analysis is indispensable for the unambiguous identification and characterization of IAA.

Spectroscopic Data:

- ^{1}H NMR (D2O, pH 7.4): Chemical shifts (ppm) at 113.06, 114.43, 129.86, 121.82, 126.75, 138.88, 121.42, 124.43, 184.43, and 36.68 can be observed.[2]
- IR and Mass Spectrometry: Detailed spectral data can be found in various chemical databases and scientific literature, which are crucial for confirming the molecular structure and purity.

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Synthesis and Biosynthesis: From Nature's Blueprint to Laboratory Protocols

IAA is predominantly synthesized in the apical buds and young leaves of plants through multiple biosynthetic pathways, most of which originate from the amino acid tryptophan.[1] An alternative tryptophan-independent pathway also exists.[1]

For laboratory and industrial applications, chemical synthesis provides a reliable source of high-purity IAA. A common synthetic route involves the reaction of indole with glycolic acid in the presence of a base at elevated temperatures.

Experimental Protocol: A Representative Chemical Synthesis of Indole-3-Acetic Acid

This protocol outlines a standard laboratory procedure for the synthesis of IAA.

Materials:

- Indole
- Glycolic acid
- Potassium hydroxide
- Glycerol
- Hydrochloric acid (concentrated)
- Ethanol
- Activated charcoal
- Round-bottom flask with reflux condenser
- Heating mantle
- Magnetic stirrer

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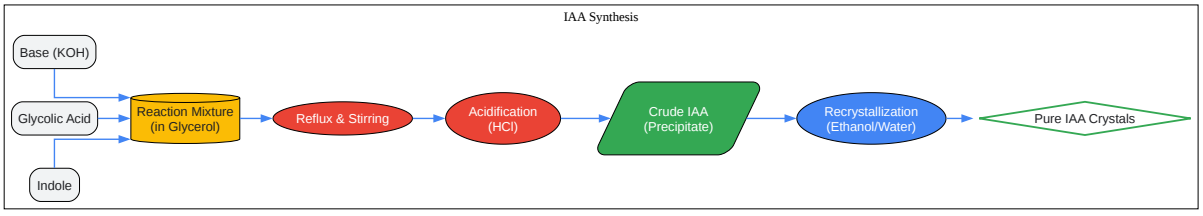
- Beakers, graduated cylinders, and filtration apparatus

Procedure:

- Reaction Setup: In a round-bottom flask, combine indole, glycolic acid, and potassium hydroxide in a glycerol solvent.
- Reflux: Heat the mixture under reflux with constant stirring for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Acidification: After the reaction is complete, cool the mixture and dilute it with water. Carefully acidify the solution with concentrated hydrochloric acid to precipitate the crude IAA.
- Isolation: Collect the precipitate by vacuum filtration and wash it with cold water to remove inorganic impurities.
- Purification: Recrystallize the crude product from a suitable solvent system, such as ethanol-water, using activated charcoal to decolorize the solution.
- Drying and Characterization: Dry the purified crystals under vacuum and characterize them using melting point determination, NMR, and IR spectroscopy to confirm their identity and purity.



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Caption: A flowchart illustrating the key steps in the chemical synthesis of Indole-3-Acetic Acid.

Biological Activities and Signaling Pathways: A Tale of Two Kingdoms

The biological activities of IAA are diverse and context-dependent, with distinct roles in plants and emerging functions in animals.

In Plants: The Master Regulator

In the plant kingdom, IAA governs a vast array of physiological processes, including:

- Cell Elongation and Division: IAA promotes cell growth and proliferation, fundamental processes for plant development.[5]
- Apical Dominance: It maintains the dominance of the main stem over lateral branches.
- Tropic Responses: IAA mediates plant responses to light (phototropism) and gravity (gravitropism).
- Fruit Development: It plays a crucial role in fruit setting and growth.

The signaling pathway of IAA in plants is a well-characterized cascade. In the absence of IAA, Aux/IAA proteins bind to and repress Auxin Response Factors (ARFs), which are transcription factors.[1] The binding of IAA to its receptor, an F-box protein, triggers the ubiquitination and subsequent degradation of the Aux/IAA repressor proteins. This liberates the ARFs to activate the transcription of auxin-responsive genes.

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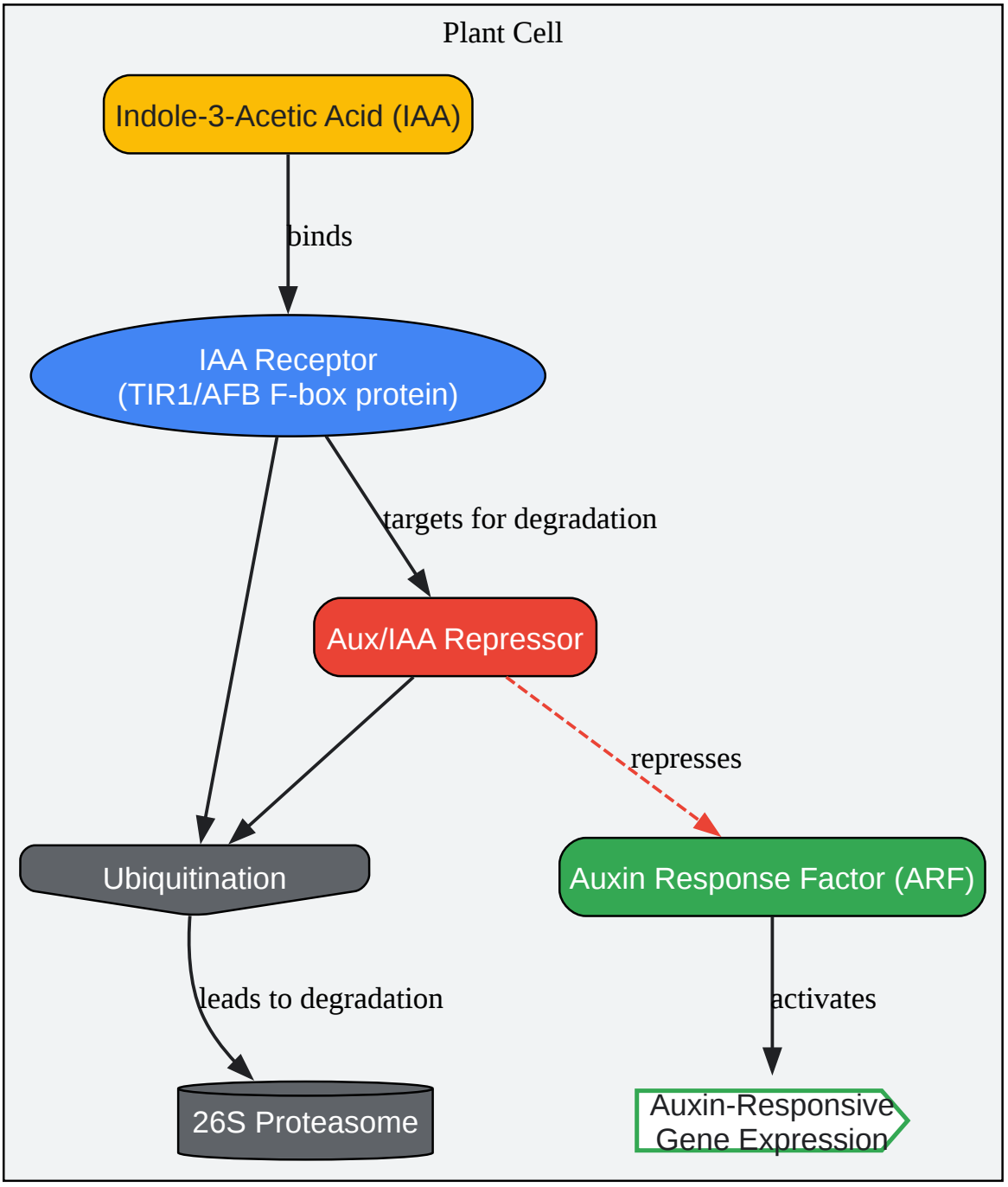

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Caption: A simplified diagram of the Indole-3-Acetic Acid signaling pathway in plant cells.

In Mammalian Systems: An Emerging Frontier

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The presence and biological effects of IAA in mammals are areas of active investigation. IAA is a known human metabolite and has been detected in various bodily fluids.[2] Recent studies have pointed towards its potential involvement in:

- Immune Regulation: IAA can activate the aryl hydrocarbon receptor (AhR) pathway, which is implicated in immune function.[6]
- Gut Microbiome Interactions: It is a product of tryptophan metabolism by the gut microbiota.[6] Altered levels of IAA have been associated with digestive disorders.[6]
- Neurological and Pathological Conditions: Elevated levels of 3-IAA have been linked to anxiety, depression, and certain cancers.[6]

Toxicological Profile and Safety Considerations

While IAA is a naturally occurring compound, it is not without potential hazards, particularly at high concentrations. The available data, primarily from animal studies, suggests that IAA can be mutagenic to mammalian somatic cells and may have carcinogenic and adverse reproductive effects.[1] It is also listed as a potential irritant to the skin, eyes, and respiratory system.[1] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.

Conclusion and Future Directions

Indole-3-acetic acid, a molecule of fundamental importance in plant biology, is now emerging as a compound of interest in mammalian physiology and pharmacology. Its intricate signaling pathways in plants are well-defined, providing a solid foundation for further research. The expanding understanding of its roles in the gut microbiome, immune system, and various disease states opens up exciting new avenues for drug discovery and development. This guide has provided a comprehensive technical overview to aid researchers and scientists in their exploration of this multifaceted molecule. Continued investigation into the mechanisms of action and therapeutic potential of IAA and its derivatives is poised to yield significant scientific advancements.

References

- Methyl Anthranilate: A Versatile Compound for Spices, Medicines, and More - INCHEE. (URL:)

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- Methyl anthranilate - Wikipedia. (URL: [Link])
- Hippuric acid - Wikipedia. (URL: [Link])
- Hippuric Acid | Journal of New Developments in Chemistry. (URL: [Link])
- 3-Indoleacetic Acid | Rupa Health. (URL: [Link])
- Methyl anthranilate (CAS N° 134-20-3) - ScenTree. (URL: [Link])
- 5-Methoxyindole-2-carboxylic acid | C10H9NO3 | CID 20401 - PubChem - NIH. (URL: [Link])
- Showing Compound Hippuric acid (FDB001819) - FooDB. (URL: [Link])
- Indole-3-acetic acid - Wikipedia. (URL: [Link])
- Chemical Properties of 5-Methoxyindole-2-carboxylic acid (CAS 4382-54-1) - Cheméo. (URL: [Link])
- Indole-3-Acetic Acid | C10H9NO2 | CID 802 - PubChem - NIH. (URL: [Link])
- Two 5-Methoxyindole Carboxylic Acid-Derived Hydrazones of Neuropharmacological Interest: Synthesis, Crystal Structure, and Chemiluminescent Study of Radical Scavenging Properties - MDPI. (URL: [Link])
- Solved A) Determine the structure of two isomeric compounds | Chegg.com. (URL: [Link])
- C10H9NO2 - Wikipedia. (URL: [Link])
- Indole-3-aceticacid | C10H9NO2 | MD Topology | NMR | X-Ray. (URL: [Link])
- Formula:C10H9NO2 - LookChem. (URL: [Link])
- CID 57880717 | C10H9NO2 - PubChem. (URL: [Link])

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Sources

- 1. Indole-3-acetic acid - Wikipedia [en.wikipedia.org]
- 2. Indole-3-Acetic Acid | C10H9NO2 | CID 802 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Indole-3-aceticacid | C10H9NO2 | MD Topology | NMR | X-Ray [atb.uq.edu.au]
- 5. Indole-3-acetic acid | 87-51-4 [chemicalbook.com]
- 6. 3-Indoleacetic Acid | Rupa Health [rupahealth.com]

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